

Performance Comparison of Felbinac Patch Formulations

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Felbinac

CAS No.: 5728-52-9

Cat. No.: S527838

Get Quote

The table below summarizes key experimental data for different **Felbinac** patch formulations compared to the commercial product SELTOUCH.

Formulation Strategy	Key Composition	In Vitro Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Cumulative Amount (12h)	In Vivo AUC_{0-t} ($\text{h}\cdot\mu\text{g}/\text{mL}$)	Enhancement vs. SELTOUCH	Primary References
Chemical Enhancer Patch	1% Propylene Glycol (PG)	Information missing	189.03 $\mu\text{g}/\text{cm}^2$	Significantly increased in plasma, skin, muscle	$\sim 2.0\text{x}$ <i>in vitro</i>	[1]
Ion-Pair + Enhancer Patch	FEL-TEA complex + 10% Azone	18.29 \pm 2.59	Information missing	15.94 \pm 3.58	$\sim 2.0\text{x}$ <i>in vitro</i> & <i>in vivo</i>	[2] [3]
Commercial Reference	SELTOUCH (Teikoku Seiyaku)	9.18 \pm 1.26	94.44 $\mu\text{g}/\text{cm}^2$	7.31 \pm 1.16	(Baseline)	[1] [2]

Experimental Protocols and Methodologies

To ensure the reproducibility of the data, here are the detailed methodologies used in the cited studies.

In Vitro Skin Permeation Study

This test is crucial for evaluating the patch's ability to deliver the drug through the skin.

- **Skin Model:** Excised rabbit abdominal skin is commonly used [2].
- **Diffusion Cell:** A two-chamber side-by-side glass diffusion cell is employed. The skin is mounted between the donor and receptor compartments [2].
- **Experimental Conditions:** The receptor compartment is filled with pH 7.4 phosphate buffer, stirred at approximately 600 rpm, and maintained at 32°C to mimic skin surface temperature [2].
- **Sample Analysis:** Samples are taken from the receptor compartment at predetermined intervals and analyzed using High-Performance Liquid Chromatography (HPLC) to determine the drug concentration [2].
- **Data Calculation:** The steady-state flux (J) is calculated from the slope of the linear portion of the cumulative amount permeated per unit area versus time plot [2].

In Vivo Absorption and Correlation

These studies assess the patch's performance in a living organism and how well it correlates with *in vitro* data.

- **In Vivo Study Model:** The optimized ion-pair patch (FEL-TEA with Azone) was evaluated using male rabbits. The area under the concentration-time curve (AUC_{0-t}) was measured to quantify systemic exposure [2].
- **In Vitro-In Vivo Correlation (IVIVC):** The research on the FEL-TEA patch established a good correlation between the *in vitro* skin permeation results and the *in vivo* absorption results in rabbits [2] [3]. This means the *in vitro* test can reliably predict the patch's performance in a biological system.

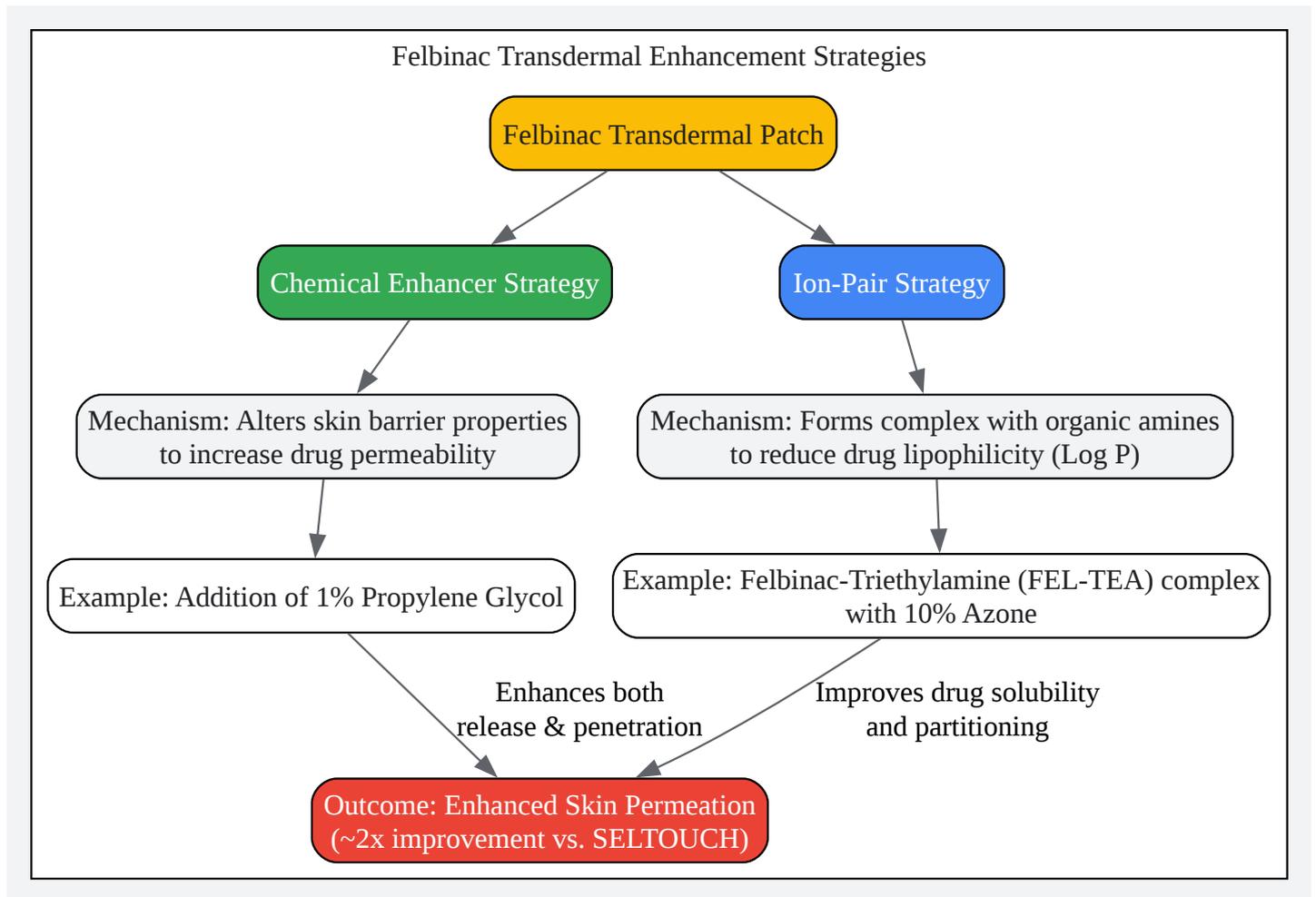
Skin Irritation Test

The safety of the formulations is evaluated through skin irritation tests.

- **Method:** Conducted according to the Draize method on rabbit skin [2].
- **Evaluation:** The skin reactions (erythema and edema) are observed and scored at 24, 48, and 72 hours after patch removal. Studies reported that the novel **Felbinac** patches showed negligible to slight irritation, indicating good skin safety [1] [2].

Formulation Strategies and Mechanisms

The following diagram illustrates the two main strategies used to enhance the transdermal delivery of **Felbinac**.



[Click to download full resolution via product page](#)

Key Insights for Research and Development

- Combination Strategies are Effective:** The most significant enhancement was achieved by combining the ion-pair strategy (which modifies the drug's properties) with chemical enhancers (which modify the skin's barrier) [2].

- **Focus on Partitioning:** A key resistance for lipophilic drugs like **Felbinac** (Log P = 2.58) is the partition from the lipophilic stratum corneum to the hydrophilic epidermis. Successful strategies directly address this challenge [2].
- **IVVC is Achievable:** Establishing a good *in vitro-in vivo* correlation, as demonstrated in the ion-pair study, is valuable for streamlining future formulation development, reducing reliance on extensive *in vivo* testing [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A Novel Felbinac Transdermal Patch with High Permeability [pubmed.ncbi.nlm.nih.gov]
2. Design and Evaluation of a Novel Felbinac Transdermal Patch [pmc.ncbi.nlm.nih.gov]
3. Design and Evaluation of a Novel Felbinac Transdermal ... [semanticscholar.org]

To cite this document: Smolecule. [Performance Comparison of Felbinac Patch Formulations].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527838#felbinac-transdermal-patch-in-vivo-correlation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com